

stable isotope labeled Sulfalene definition

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Compound Focus: Sulfalene-13C6

Cat. No.: S12884493

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Core Specifications of Sulfalene-13C6

The table below summarizes the key technical data for this compound:

Specification	Details
Catalog Number	HY-A0130S [1]
Synonyms	Sulfametopyrazine-13C6 [1]
Chemical Formula	C5 ¹³ C6H12N4O3S [1]
Molecular Weight	286.26 g/mol [1]
Purity	≥ 99.0% [1]
Parent Compound	Sulfalene (Sulfametopyrazine) [2]
Unlabeled CAS No.	152-47-6 [2]

Definition and Primary Research Applications

Sulfalene-13C6 serves as a **13C-labeled version** of the pharmaceutical compound Sulfalene. The incorporation of heavy isotopes does not alter the fundamental chemical or biological properties of the

molecule but provides a distinct mass signature that can be detected by analytical instruments [1].

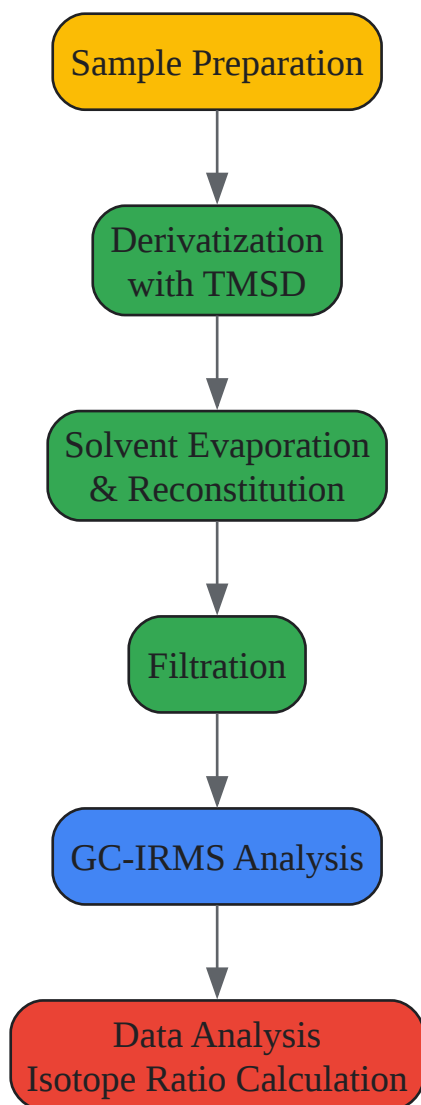
Its primary application is as a **tracer** and **internal standard** [1]:

- **As a Tracer:** It allows researchers to track the pathway and metabolism of the Sulfalene molecule through a biological system.
- **As an Internal Standard:** It is added in a known quantity to samples before analysis. Because its heavy isotope signature is distinguishable from the natural, unlabeled compound, it enables highly accurate quantification of Sulfalene in complex mixtures, correcting for losses during sample preparation and variations in instrument response [1].

Experimental Methodology for Analysis

While the search results do not contain a specific protocol for **Sulfalene-13C6**, a relevant and advanced method for the stable isotope analysis of similar sulfonamide antibiotics involves **Derivatization-Gas Chromatography-Isotope Ratio Mass Spectrometry (derivatization-GC-IRMS)** [3].

This technique is used for precise measurement of nitrogen isotope ratios at natural abundance, which can help trace the origin and degradation of sulfonamides in the environment. The workflow for such an analysis can be visualized as follows:



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Key steps in this workflow include [3]:

- **Derivatization:** The sulfonamide is methylated using (trimethylsilyl)diazomethane (TMSD). This chemical step is crucial as it reduces the compound's polarity, making it suitable for analysis by Gas Chromatography. For accurate isotope analysis, this reaction must be quantitative and reproducible.
- **Sample Clean-up:** The reaction mixture is evaporated to dryness under a gentle stream of nitrogen, and the residue is reconstituted in a solvent like acetone before being passed through a nylon filter.
- **GC-IRMS Analysis:** The purified sample is injected into the GC-IRMS system. The gas chromatograph separates the derivatized sulfalene from other compounds, which then enters the isotope ratio mass spectrometer. The IRMS precisely measures the ratios of different nitrogen isotopes (e.g., $^{15}\text{N}/^{14}\text{N}$) in the molecule.

Key Takeaways for Researchers

- **Primary Use: Sulfalene-13C6** is an essential tool for **quantitative mass spectrometry** in drug metabolism and pharmacokinetics (DMPK) studies, ensuring data accuracy [1].
- **Biological Activity:** The labeled compound retains the biological activity of unlabeled Sulfalene, which is an **antimalarial agent** and a **long-acting sulfonamide antibacterial** [1] [2].
- **Advanced Technique:** For researchers investigating environmental fate or source attribution, **compound-specific isotope analysis (CSIA)** via derivatization-GC-IRMS provides a powerful, though technically demanding, methodology [3].

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References

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2. Sulfalene (Sulfametopyrazine) | Antimalarial Agent [medchemexpress.com]
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